

Ethyl 2-bromo octanoate (CAS 5445-29-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ethyl 2-bromo octanoate*

Cat. No.: *B1360028*

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Abstract: This document provides an in-depth technical overview of **Ethyl 2-bromo octanoate**, a versatile alpha-halogenated ester intermediate with significant applications in organic synthesis, pharmaceutical development, and materials science. It details the compound's physicochemical properties, spectroscopic signature, synthesis protocols, chemical reactivity, and safety guidelines. The information is tailored for researchers, chemists, and professionals in the drug development sector, presenting quantitative data in structured tables and illustrating key processes through detailed diagrams.

Chemical Identity and Physicochemical Properties

Ethyl 2-bromo octanoate, also known by synonyms such as Ethyl 2-bromocaprylate, is an organic compound with the CAS registry number 5445-29-4.^{[1][2]} Structurally, it is an eight-carbon chain ester with a bromine atom at the alpha position relative to the carbonyl group.^[2] This alpha-bromo ester functional group is the primary source of its reactivity, making it a valuable building block in synthetic chemistry.^[3] The compound typically appears as a colorless to pale yellow liquid and is soluble in organic solvents but not in water.^{[4][5]}

The key physicochemical properties of **Ethyl 2-bromo octanoate** are summarized in the table below.

Table 1: Physicochemical Properties of **Ethyl 2-bromo octanoate**

Property	Value	Reference
CAS Number	5445-29-4	[1]
Molecular Formula	C ₁₀ H ₁₉ BrO ₂	[1] [5]
Molecular Weight	251.16 g/mol	[1] [2]
IUPAC Name	ethyl 2-bromo-octanoate	[1]
Appearance	Colorless liquid	[4]
Boiling Point	137-140 °C at 25 mmHg	[2] [6] [7]
Density	1.167 g/mL at 25 °C	[2] [6] [7]
Refractive Index (n _{20/D})	1.452	[2] [6] [7]
Flash Point	107 °C (224-225 °F)	[2] [7] [8]
Vapour Pressure	0.0327 mmHg at 25°C	[4]
InChIKey	JIQJOKSCSVMZAN-UHFFFAOYSA-N	[1] [5]

Spectroscopic Data

The structural identity of **Ethyl 2-bromo-octanoate** is confirmed through various spectroscopic techniques. The characteristic signals from ¹H NMR, FT-IR, and Mass Spectrometry provide definitive evidence of its molecular structure.

Table 2: Spectroscopic Data for **Ethyl 2-bromo-octanoate**

Technique	Characteristic Peaks / Signals	Reference
¹ H NMR	$\delta \sim 4.4$ ppm (multiplet, -CHBr-) $\delta \sim 4.2$ ppm (quartet, -OCH ₂ CH ₃) $\delta \sim 1.3\text{--}1.6$ ppm (multiplet, alkyl chain)	[2]
FT-IR (Neat)	~ 1740 cm ⁻¹ (strong, C=O ester stretch) ~ 550 cm ⁻¹ (C-Br stretch)	[1][2]
GC-MS	Molecular Ion Peak consistent with MW 251.16 g/mol	[1][2]

Synthesis and Experimental Protocols

Ethyl 2-bromoocanoate is commonly synthesized via the bromination of octanoic acid, followed by esterification. The Hell-Volhard-Zelinsky reaction is a classic method for the initial alpha-bromination step.[2][9]

Experimental Protocol: Synthesis via Hell-Volhard-Zelinsky Bromination and Fischer Esterification

This protocol describes a two-step synthesis: 1) alpha-bromination of octanoic acid to form 2-bromoocanoic acid, and 2) subsequent esterification with ethanol.

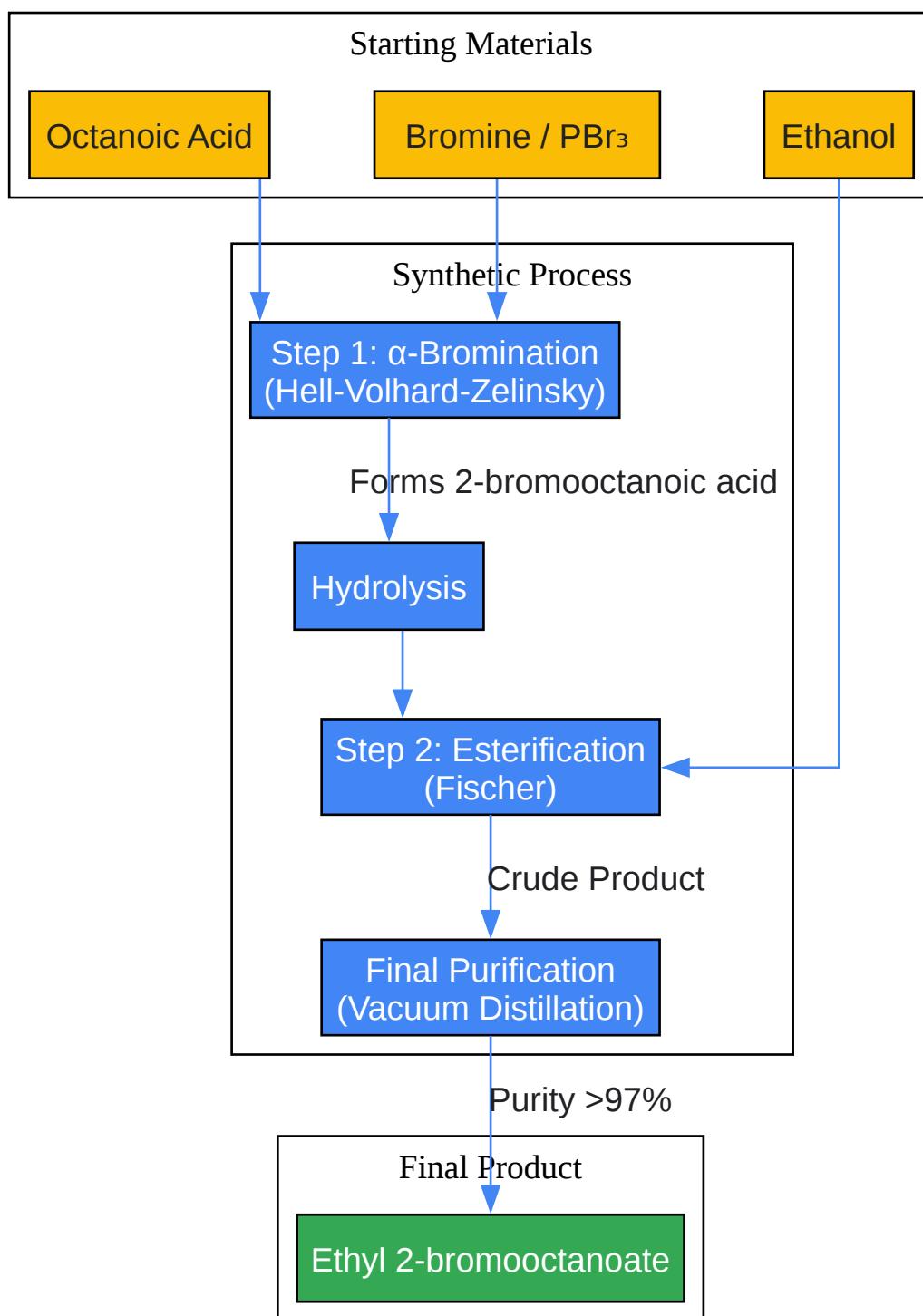
Step 1: Synthesis of 2-Bromoocanoic Acid

- To a flask equipped with a reflux condenser and a dropping funnel, add octanoic acid and a catalytic amount of red phosphorus or phosphorus tribromide (PBr₃).
- Heat the mixture gently.
- Slowly add bromine (Br₂) dropwise from the dropping funnel. The reaction is exothermic and will generate hydrogen bromide (HBr) gas, which should be directed to a gas trap.

- After the addition is complete, continue to heat the mixture under reflux until the red-brown color of bromine disappears, indicating the reaction is complete.[9]
- Cool the reaction mixture. The intermediate is the acid bromide, which is then carefully hydrolyzed by the slow addition of water to yield crude 2-bromooctanoic acid.
- The crude product can be purified by distillation under reduced pressure.

Step 2: Esterification to **Ethyl 2-bromooctanoate**

- Combine the purified 2-bromooctanoic acid with an excess of absolute ethanol in a round-bottom flask.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4).[2]
- Heat the mixture under reflux for several hours to drive the Fischer esterification to completion. Water produced during the reaction can be removed using a Dean-Stark apparatus to improve the yield.
- After cooling, neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- Perform a liquid-liquid extraction using a suitable organic solvent (e.g., diethyl ether).
- Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., anhydrous magnesium sulfate), and filter.
- Remove the solvent by rotary evaporation.
- Purify the final product, **Ethyl 2-bromooctanoate**, by vacuum distillation, collecting the fraction at 137-140 °C / 25 mmHg.[2][7]



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General workflow for the synthesis of **Ethyl 2-bromooctanoate**.

Chemical Reactivity and Applications

The reactivity of **Ethyl 2-bromoocanoate** is dominated by the electrophilic carbon atom bonded to the bromine. This makes it an excellent substrate for nucleophilic substitution (S_N2) reactions, where the bromide ion serves as a good leaving group.^[3]

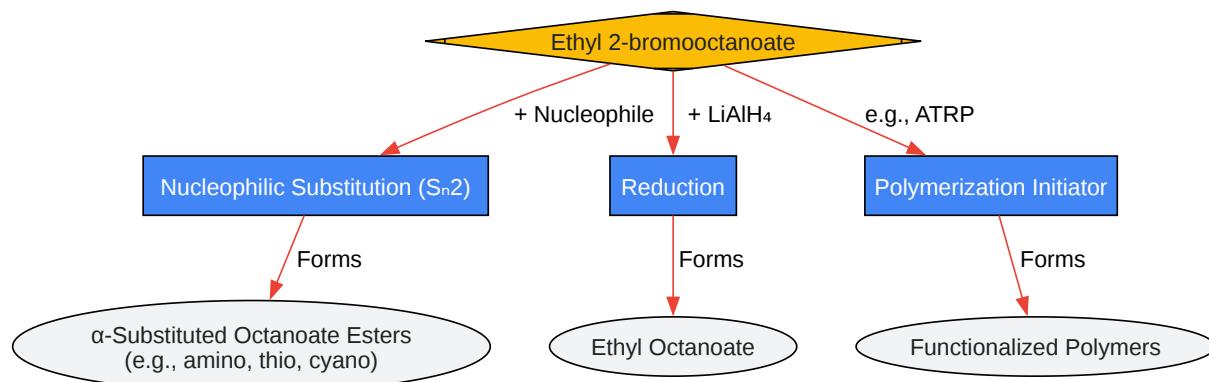
Key Reactions:

- Nucleophilic Substitution: It readily reacts with a wide range of nucleophiles (e.g., amines, thiols, cyanides, azides) to displace the bromine atom, enabling the synthesis of diverse functionalized octanoate esters.^{[2][3]}
- Reduction: The compound can be reduced to ethyl octanoate using reducing agents like lithium aluminum hydride ($LiAlH_4$).^[2]
- Oxidation: Oxidation can convert the molecule to 2-bromoocanoic acid.^[2]
- Polymer Chemistry: It has been utilized as an initiator in controlled polymerization techniques such as atom transfer radical polymerization (ATRP).^[3]

Applications:

Ethyl 2-bromoocanoate is a key intermediate in multiple sectors:

- Pharmaceutical Synthesis: It serves as a building block for creating active pharmaceutical ingredients (APIs), particularly in the development of heterocyclic compounds and other complex molecules.^{[4][10]}
- Agrochemicals: It is used in the synthesis of pesticides and other crop protection agents.^{[11][12]}
- Flavors and Fragrances: The compound is used as a flavoring agent and fragrance ingredient in food, beverages, and personal care products.^[4]
- Organic Synthesis: Its primary role is as a versatile intermediate for producing a wide array of fine chemicals and research compounds.^{[3][4]}



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*Reactivity profile of **Ethyl 2-bromoocanoate** in organic synthesis.*

Safety and Handling

Ethyl 2-bromoocanoate is classified as an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][4][8]

GHS Hazard Information:

- Pictogram: Warning (Exclamation Mark)[1]
- Hazard Statements: H315, H319, H335[1][8]
- Hazard Classes: Skin Irritation (Category 2), Eye Irritation (Category 2), Specific target organ toxicity – single exposure (Category 3)[1][4]

Recommended Handling and Storage:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[4]
- Handling: Use only outdoors or in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling.[8][13]

- Storage: Store in a cool, dry, and well-ventilated place.[13] Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[8][14]
- Incompatible Materials: Avoid contact with strong acids, bases, oxidizing agents, and reducing agents.[13]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] If on skin, wash with plenty of soap and water.[8] If inhaled, move the person to fresh air.[4]

Conclusion

Ethyl 2-bromo octanoate (CAS 5445-29-4) is a highly versatile and reactive chemical intermediate. Its value lies in the strategic placement of a bromine atom alpha to an ester group, which allows for a wide range of synthetic transformations. For researchers and professionals in drug development and fine chemical synthesis, a thorough understanding of its properties, reaction protocols, and safety requirements is essential for leveraging its full potential as a molecular building block.

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